

electronic properties of dioxovanadium(V) complexes

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An In-depth Technical Guide to the Electronic Properties of **Dioxovanadium(V)** Complexes

For Researchers, Scientists, and Drug Development Professionals

Introduction

Vanadium, a first-row transition metal, exhibits a range of oxidation states from -1 to +5, allowing it to form a wide variety of coordination complexes.^[1] Among these, **dioxovanadium(V)** complexes, characterized by the presence of a $\text{cis-[VO}_2\text{]}^+$ core, have garnered significant attention. These complexes are crucial in various fields, including their roles as catalysts for organic transformations, models for biological systems like vanadium-dependent enzymes, and as potential therapeutic agents with insulin-mimetic and anticancer properties.^{[2][3][4]}

The vanadium(V) center possesses a d^0 electronic configuration, which dictates its unique electronic and magnetic properties. Unlike their vanadium(IV) (d^1) counterparts, which are paramagnetic, **dioxovanadium(V)** complexes are diamagnetic.^[5] Their electronic spectra are not defined by d-d transitions but by intense Ligand-to-Metal Charge Transfer (LMCT) bands. This guide provides a comprehensive overview of the core electronic properties of

dioxovanadium(V) complexes, detailing their electronic structure, spectroscopic features, and redox behavior, supported by experimental protocols and computational insights.

Electronic Structure and Bonding

The electronic structure of **dioxovanadium(V)** complexes is central to understanding their reactivity and spectroscopic characteristics. The vanadium atom is in its highest common oxidation state (+5) and has no d-electrons.

2.1 Coordination Geometry The $\text{cis-}[\text{VO}_2]^+$ unit is typically coordinated by multidentate ligands, resulting in complexes with distorted octahedral or square-pyramidal geometries.^{[6][7]} Theoretical studies, often employing Density Functional Theory (DFT), have shown that the coordination sphere around the vanadium(V) atom can range from five-coordinate to six-coordinate.^{[6][8]} For instance, in some complexes, the geometry is described as two edge-shared VN_2O_4 octahedra in dimeric forms, while others exist as mononuclear square-pyramidal species.^[5]

2.2 The Dioxo Core and Molecular Orbitals The defining feature is the cis-dioxo moiety ($\text{O}=\text{V}=\text{O}$). The absence of d-electrons in the V(V) center means that the electronic transitions observed in the UV-Visible spectrum are primarily due to charge transfer from the filled p-orbitals of the ligands to the empty d-orbitals of the vanadium atom.^{[6][9]} These are known as Ligand-to-Metal Charge Transfer (LMCT) transitions.^[9]

Computational studies reveal that the Highest Occupied Molecular Orbital (HOMO) is typically localized on the ligand, particularly on atoms like phenolate oxygen, while the Lowest Unoccupied Molecular Orbital (LUMO) is centered on the vanadium atom's empty d-orbitals.^[6]^[9] The energy gap between the HOMO and LUMO is a key parameter determining the electronic properties and reactivity of the complex.^[6]

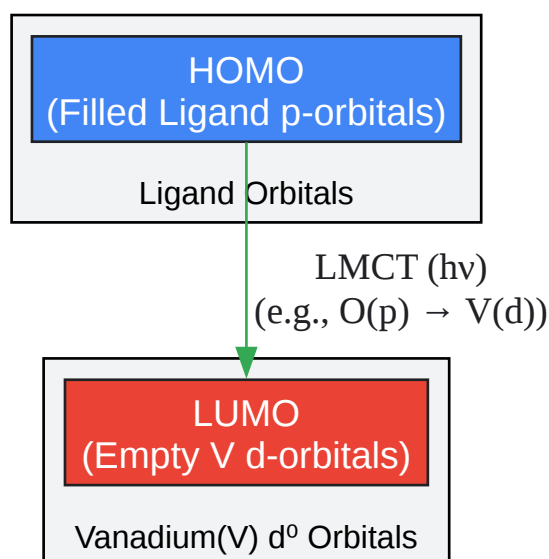


Figure 1: LMCT in Dioxovanadium(V) Complexes

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Caption: General depiction of a Ligand-to-Metal Charge Transfer (LMCT) transition.

Spectroscopic Properties

3.1 UV-Visible Spectroscopy The electronic absorption spectra of **dioxovanadium(V)** complexes are dominated by intense absorption bands in the UV and visible regions.

- **Ligand-to-Metal Charge Transfer (LMCT):** These are the most prominent bands, typically appearing in the range of 400-600 nm.^{[6][10]} They are assigned to the transfer of electron density from the p π orbital of a donor atom (like phenolate oxygen) to the empty d-orbitals of the V(V) center.^{[5][10]} The energy of this transition can be correlated with the redox properties of the metal and ligand.^[9]
- **Intra-ligand Transitions:** Bands observed at higher energies (shorter wavelengths, typically 270-430 nm) are assigned to $\pi \rightarrow \pi^*$ and $n \rightarrow \pi^*$ transitions within the organic ligand framework.^{[5][6]}

Complex Type/Ligand	λ_{max} (nm) for LMCT	λ_{max} (nm) for Intra-ligand ($\pi \rightarrow \pi$, $n \rightarrow \pi$)	Reference
[VO ₂ (OPD) ₂]OH	405-572 (shoulder)	274-290, 340-431	[6]
[VO ₂ (phsalR)]	~400	320-340	[5]
bis(oxalato)dioxidovanadate(V)	320-420	~300	[9]
[VVO ₂ (L1)]	~465 (shoulder)	331, 402	[10]

3.2 Infrared (IR) Spectroscopy IR spectroscopy is a powerful tool for confirming the presence of the dioxo core. The cis-[VO₂]⁺ group gives rise to two characteristic stretching vibrations:

- Symmetric stretch ($\nu_{\text{s}}(\text{O}=\text{V}=\text{O})$)
- Asymmetric stretch ($\nu_{\text{as}}(\text{O}=\text{V}=\text{O})$)

These bands typically appear in the 850-1000 cm⁻¹ region. For example, a V=O stretch for an oxo-peroxo-vanadium compound was observed at 963 cm⁻¹, shifting to 919 cm⁻¹ upon ¹⁸O labeling.[11]

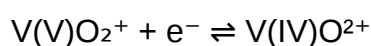
Complex Type	$\nu(\text{V}=\text{O})$ / $\nu(\text{cis-O}=\text{V}=\text{O})$ (cm ⁻¹)	Reference
[VO ₂ (phsal)]	955	[5]
bis(oxalato)dioxidovanadate(V)	~964	[9]
[VVO ₂ (L1)] / [VVO ₂ (L2)]	966 / 968	[12]
Oxo-peroxo-vanadium(V)	963	[11]

3.3 EPR Spectroscopy Electron Paramagnetic Resonance (EPR) spectroscopy is used to study species with unpaired electrons. Since vanadium(V) has a d⁰ electronic configuration, it is diamagnetic and has no unpaired electrons. Therefore, **dioxovanadium(V)** complexes are EPR silent.[5][13] This technique is, however, fundamental for characterizing their one-electron

reduced counterparts, the paramagnetic oxovanadium(IV) (d^1) complexes, which exhibit highly characteristic spectra.[\[1\]](#)[\[14\]](#)

Electrochemical Properties

The electronic properties of **dioxovanadium(V)** complexes are directly reflected in their redox behavior. Cyclic voltammetry (CV) is the primary technique used to investigate these properties. **Dioxovanadium(V)** complexes typically undergo a quasi-reversible or reversible one-electron reduction to form the corresponding oxovanadium(IV) species.



The reduction potential is sensitive to the nature of the coordinating ligands. Electron-donating groups on the ligand tend to make the reduction more difficult (more negative potential), while electron-withdrawing groups facilitate it (more positive potential). Spectroelectrochemical measurements can be used to monitor the changes in the UV-Vis spectrum during the reduction process, confirming the conversion from the V(V) to the V(IV) state.[\[12\]](#)

Complex Type	Process	$E_{1/2}$ (V) vs. Ref.	Solvent	Reference
Salen-type V(IV) complexes	V(IV) $\leftrightarrow$ V(V)	(Varies with substituent)	MeCN, DCM	[15]
Dinuclear V(IV,V)	V(IV,V) $\rightarrow$ V(V,V)	+0.25 to +0.50	MeCN, DCM, DMF	[15]
Dinuclear V(IV,V)	V(IV,V) $\rightarrow$ V(IV,IV)	-0.21 to -0.92	MeOH, DMF	[15]

Note: Data for the V(IV)/V(V) couple is often reported from the oxidation of the V(IV) species, which is equivalent to the reduction of the V(V) species.

Computational Studies

Density Functional Theory (DFT) has become an indispensable tool for elucidating the electronic properties of **dioxovanadium(V)** complexes.

- **Geometry Optimization:** DFT calculations are used to predict the ground-state molecular structures, providing data on bond lengths and angles that can be compared with X-ray crystallography results.^[6]^[8] For example, theoretical V=O bond lengths are calculated to be around 1.60-1.61 Å.^[8]
- **Electronic Structure Analysis:** Calculations provide insights into the energies and compositions of the HOMO and LUMO, quantifying the HOMO-LUMO gap and explaining the nature of the LMCT.^[6]
- **Spectra Simulation:** Time-dependent DFT (TD-DFT) can simulate electronic (UV-Vis) spectra, helping to assign the observed absorption bands to specific electronic transitions.^[9] Similarly, vibrational frequencies can be calculated to aid in the assignment of IR spectra.^[6]

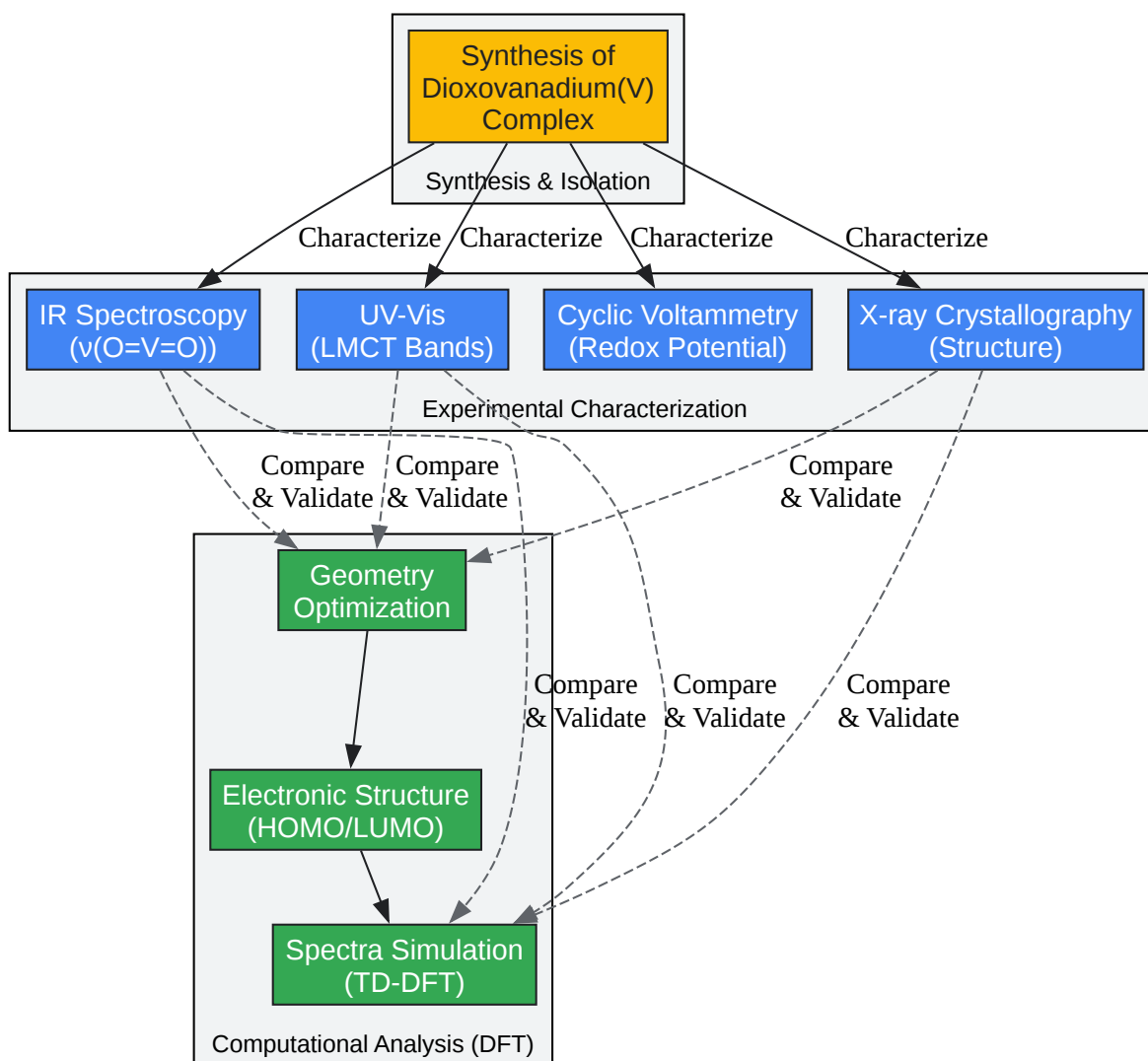


Figure 2: Integrated Experimental & Computational Workflow

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Caption: Workflow for the study of **dioxovanadium(V)** complexes.

Relevance to Drug Development

The electronic properties of **dioxovanadium(V)** complexes are intrinsically linked to their biological activity. Their potential as anticancer agents and PTP1B inhibitors for diabetes treatment is an active area of research.[3][16] The redox cycling between V(V) and V(IV) states can influence cellular redox balance and generate reactive oxygen species (ROS), which can induce apoptosis in cancer cells.[17] Furthermore, the ability of the V(V) center to accept electrons (as shown by its LMCT bands and reduction potential) is key to its interaction with biological targets, such as the active sites of phosphatases.[16] Computational docking studies are often used to simulate how these complexes bind to enzyme active sites, providing a link between their electronic structure and inhibitory activity.[9][16]

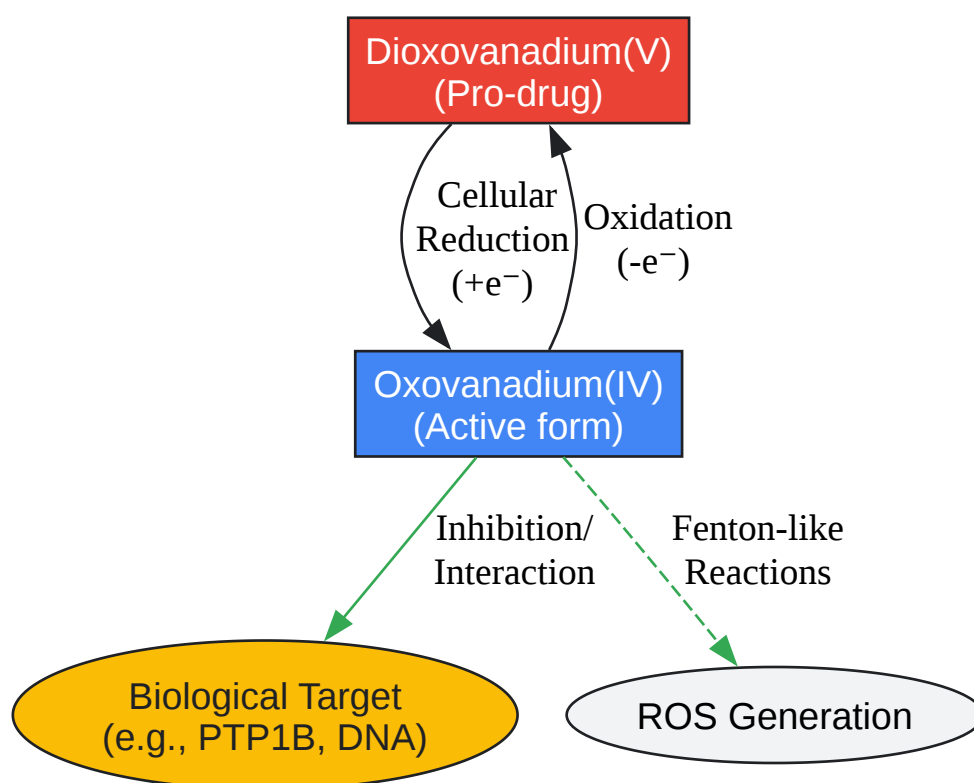


Figure 3: Redox Cycling and Biological Action

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Caption: Simplified scheme of the potential biological action of vanadium complexes.

Experimental Protocols

7.1 General Synthesis of Dioxovanadium(V) Complexes **Dioxovanadium(V)** complexes are often synthesized via the oxidation of a vanadium(IV) precursor in the presence of the desired

ligand.

- Precursor: Start with a common vanadium(IV) salt like vanadyl sulfate ($\text{VOSO}_4 \cdot 5\text{H}_2\text{O}$) or bis(acetylacetonato)oxovanadium(IV) ($[\text{VO}(\text{acac})_2]$).[\[5\]](#)[\[18\]](#)
- Ligand Dissolution: Dissolve the Schiff base or other organic ligand in a suitable solvent, such as methanol or an acetonitrile-water mixture.[\[5\]](#)
- Reaction: Add one molar equivalent of the vanadium(IV) precursor to the ligand solution. In many cases, the reaction is carried out in open air, allowing atmospheric oxygen to act as the oxidant, converting V(IV) to V(V).[\[18\]](#)[\[19\]](#) A base like triethylamine ($\text{N}(\text{C}_2\text{H}_5)_3$) may be added to deprotonate the ligand.[\[5\]](#)
- Isolation: The reaction mixture is typically stirred for several hours at room temperature or under reflux. The resulting solid complex is collected by vacuum filtration, washed with cold solvent (e.g., water, acetone), and dried.[\[14\]](#)[\[18\]](#)
- Crystallization: Single crystals suitable for X-ray diffraction can often be obtained by slow evaporation of a solution of the complex in a solvent like methanol or DMF.[\[18\]](#)

7.2 UV-Vis Spectroscopy Protocol

- Solvent Selection: Choose a UV-grade solvent (e.g., DMSO, CH_3CN , CH_2Cl_2) in which the complex is soluble and which is transparent in the wavelength range of interest (typically 200-800 nm).
- Solution Preparation: Prepare a stock solution of the complex with a known concentration (e.g., 10^{-3} M). From this, prepare a dilute solution (e.g., 10^{-4} to 10^{-5} M) to ensure the absorbance values fall within the linear range of the spectrophotometer (ideally < 1.5).[\[20\]](#)
- Measurement: Record the spectrum using a dual-beam UV-Vis spectrophotometer. Use a cuvette containing the pure solvent as the reference.
- Data Analysis: Identify the wavelength of maximum absorbance (λ_{max}) for each peak and calculate the molar absorptivity (ϵ) using the Beer-Lambert law ($A = \epsilon cl$), where A is absorbance, c is concentration, and l is the path length (usually 1 cm).

7.3 Cyclic Voltammetry (CV) Protocol

- Setup: Use a standard three-electrode system consisting of a working electrode (e.g., glassy carbon), a reference electrode (e.g., Ag/AgCl), and a counter electrode (e.g., platinum wire).
- Solution: Dissolve the complex (typically ~1 mM) in a suitable solvent (e.g., DCM or MeCN). Add a supporting electrolyte (e.g., 0.1 M tetrabutylammonium perchlorate, Bu₄NClO₄) to ensure conductivity.[\[15\]](#)
- Measurement: Deoxygenate the solution by bubbling with an inert gas (N₂ or Ar) for 10-15 minutes. Record the voltammogram by scanning the potential over the desired range at a set scan rate (e.g., 100 mV/s).
- Analysis: Determine the half-wave potential ($E_{1/2}$) for any reversible or quasi-reversible redox couples, calculated as $(E_{pa} + E_{pc})/2$, where E_{pa} and E_{pc} are the anodic and cathodic peak potentials, respectively.

7.4 DFT Calculation Methodology

- Software: Use a quantum chemistry software package such as Gaussian.[\[9\]](#)
- Method: Employ a functional from Density Functional Theory, commonly B3LYP.[\[6\]](#)[\[8\]](#)
- Basis Set: Use a mixed basis set. For the vanadium atom, a basis set with an effective core potential like LANL2DZ is common.[\[18\]](#)[\[19\]](#) For other atoms (C, H, N, O), a Pople-style basis set like 6-31G(d,p) is frequently used.[\[6\]](#)
- Calculations:
 - Perform geometry optimization to find the minimum energy structure.
 - Run frequency calculations on the optimized structure to confirm it is a true minimum (no imaginary frequencies) and to simulate the IR spectrum.[\[9\]](#)
 - Perform TD-DFT calculations to simulate the UV-Vis spectrum and analyze the electronic transitions.[\[9\]](#)

Conclusion

The electronic properties of **dioxovanadium(V)** complexes are defined by their d^0 configuration, leading to diamagnetism and electronic spectra dominated by intense Ligand-to-Metal Charge Transfer bands. These properties are readily characterized by a combination of spectroscopic (UV-Vis, IR) and electrochemical (CV) techniques, with computational DFT studies providing deep theoretical insight into their structure and behavior. A thorough understanding of these electronic characteristics is fundamental for the rational design of new **dioxovanadium(V)** complexes for applications in catalysis and, crucially, for the development of novel metal-based therapeutic agents.

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